

Addressing variability in urinary LTE4 measurements with AZD5718

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Compound of Interest

Compound Name: AZD5718
CAS No.: 2041076-43-9
Cat. No.: B1192256

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Technical Support Center: AZD5718 and Urinary LTE4 Measurements

This technical support center provides researchers, scientists, and drug development professionals with guidance on addressing variability in urinary leukotriene E4 (uLTE4) measurements when studying the effects of **AZD5718**.

Frequently Asked Questions (FAQs)

Q1: What is **AZD5718** and how does it affect urinary LTE4 levels?

AZD5718 is a potent and selective oral inhibitor of the 5-lipoxygenase-activating protein (FLAP).[1][2] FLAP is a crucial protein in the biosynthesis of leukotrienes, which are pro-inflammatory mediators.[1][2][3] By inhibiting FLAP, **AZD5718** effectively suppresses the production of all leukotrienes, including the cysteinyl leukotrienes (LTC4, LTD4, and LTE4).[2][3] Urinary LTE4 is the stable end-metabolite of the cysteinyl leukotrienes.[2][4] Therefore, administration of **AZD5718** leads to a dose-dependent reduction in urinary LTE4 levels, which

serves as a key biomarker for target engagement and pharmacodynamic activity of the drug.[\[1\]](#)
[\[5\]](#)[\[6\]](#)

Q2: What are the primary sources of variability in uLTE4 measurements?

Variability in uLTE4 measurements can arise from several factors, which can be broadly categorized as:

- **Pre-analytical Variability:** This includes patient-specific factors and sample handling procedures.
 - **Biological Factors:** Age, gender, and underlying disease states (e.g., asthma, aspirin sensitivity) can influence baseline uLTE4 levels.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
 - **Sample Collection:** The choice between a 24-hour urine collection and a spot urine sample can impact results. While some studies have not found a significant diurnal variation in healthy individuals, a 24-hour collection is often preferred to account for potential fluctuations, especially in patient populations.[\[8\]](#)[\[11\]](#)[\[12\]](#)
 - **Diet and Medications:** Certain foods and medications, such as 5-lipoxygenase inhibitors like zileuton, can affect uLTE4 levels.[\[13\]](#)
 - **Sample Storage and Handling:** Improper storage temperatures and repeated freeze-thaw cycles can degrade LTE4 and affect measurement accuracy.[\[12\]](#)[\[14\]](#)
- **Analytical Variability:** This pertains to the measurement method itself.
 - **Assay Method:** Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is considered the gold standard for its high sensitivity and specificity.[\[8\]](#)[\[12\]](#) Enzyme Immunoassays (EIA/ELISA) are also used but may exhibit higher variability.[\[12\]](#)[\[14\]](#)
- **Post-analytical Variability:** This involves data processing and interpretation.
 - **Normalization:** Urinary LTE4 levels are typically normalized to urinary creatinine concentration to account for variations in urine dilution. Inaccurate creatinine measurement can introduce variability.[\[11\]](#)[\[15\]](#)

Q3: We are observing inconsistent uLTE4 suppression with **AZD5718** in our study. What are the potential causes and how can we troubleshoot this?

Inconsistent uLTE4 suppression can be due to a variety of factors. A systematic approach to troubleshooting is recommended:

- **Verify Drug Adherence and Dosing:** Confirm that the subjects are compliant with the **AZD5718** dosing regimen. In preclinical studies, ensure accurate dose administration.
- **Review Sample Handling and Storage Procedures:**
 - **Collection:** Ensure strict adherence to the chosen urine collection protocol (24-hour or timed spot collection).
 - **Storage:** Verify that urine samples were immediately refrigerated or frozen after collection and stored at the appropriate temperature (e.g., -80°C for long-term storage) to prevent LTE4 degradation.[\[12\]](#)
 - **Freeze-Thaw Cycles:** Minimize the number of freeze-thaw cycles for each sample.
- **Evaluate the Analytical Method:**
 - **Method Validation:** If using an in-house assay, ensure it has been properly validated for accuracy, precision, and sensitivity.
 - **Inter-assay Variability:** Analyze samples from different time points or treatment groups within the same assay run to minimize inter-assay variability.
 - **Consider LC-MS/MS:** If using an EIA, consider cross-validating a subset of samples with an LC-MS/MS method to rule out assay-specific issues.[\[12\]](#)
- **Assess Potential Confounding Factors:**
 - **Concomitant Medications:** Review subject medication logs for any drugs that might interfere with the leukotriene pathway.
 - **Dietary Influences:** While less common for uLTE4, consider any extreme dietary changes that might influence inflammatory status.

- Underlying Medical Conditions: Changes in a subject's underlying inflammatory condition could potentially impact uLTE4 levels.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
High variability in baseline uLTE4 levels	Biological variation among subjects.	Ensure a sufficiently large sample size to account for inter-individual differences. Collect detailed baseline characteristics of the study population.
Inconsistent sample collection times (for spot urine).	Standardize the time of day for spot urine collection. [7]	
Differences in sample handling prior to analysis.	Implement and enforce a strict, standardized protocol for urine collection, processing, and storage for all samples.	
Lower than expected uLTE4 suppression with AZD5718	Poor drug adherence or incorrect dosing.	Verify subject compliance and dosing records.
Sub-optimal drug exposure.	If possible, measure plasma concentrations of AZD5718 to correlate with uLTE4 levels. [1] [6]	
LTE4 degradation in urine samples.	Review sample storage history. Ensure samples were consistently stored at or below -20°C. [14]	
Inconsistent results between different analytical methods (e.g., EIA vs. LC-MS/MS)	Cross-reactivity or matrix effects in the EIA.	LC-MS/MS is the preferred method due to higher specificity. [12] If using EIA, perform validation experiments to check for interference.
Differences in antibody specificity between EIA kits.	If changing EIA kits mid-study, perform a bridging study to compare the performance of the old and new kits.	

Unexpected increase in uLTE4 levels in some subjects on AZD5718	Non-adherence to study drug.	Confirm subject compliance.
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Onset of a new inflammatory condition.	Review subject's clinical status for any new health issues.
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Sample mix-up.	Verify sample identity and labeling. Re-analyze a backup aliquot if available.
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Data Presentation

Table 1: Effect of **AZD5718** on Urinary LTE4 Levels in Healthy Subjects (Single Ascending Dose - SAD)

Dose of AZD5718 (mg)	Mean uLTE4 Inhibition (%)
300	>80%
600	>80%
1200	>80%

Data synthesized from reported sustained effect throughout the day.[\[1\]](#)

Table 2: Effect of **AZD5718** on Urinary LTE4 Levels in Healthy Subjects (Multiple Ascending Dose - MAD, 10 days)

Dose of AZD5718 (mg)	Mean uLTE4 Inhibition (%)
180	>80%
360	>80%
600	>80%

Data synthesized from reported inhibition at the last day of repeated dosing.[\[1\]](#)

Table 3: Reduction in uLTE4 Levels in Patients with Recent Myocardial Infarction (FLAVOUR Study)

Treatment Group	Duration	Mean uLTE4 Reduction vs. Placebo (%)
AZD5718 50 mg	4 weeks	>80%
AZD5718 200 mg	4 weeks	>80%
AZD5718 50 mg	12 weeks	>80%
AZD5718 200 mg	12 weeks	>80%

Data from the FLAVOUR Phase 2a study.[\[3\]](#)[\[16\]](#)[\[17\]](#)

Experimental Protocols

Protocol 1: 24-Hour Urine Collection for uLTE4 Measurement

Objective: To collect a complete 24-hour urine sample to accurately determine the total daily excretion of LTE4.

Materials:

- Large, clean, amber-colored urine collection container.
- Cooler with ice packs or access to a refrigerator.
- Aliquot tubes (5-10 mL, polypropylene).
- Labels for collection container and aliquot tubes.

Procedure:

- Start of Collection:

- At the beginning of the 24-hour period (e.g., 8:00 AM), the subject should completely empty their bladder into the toilet. This first urine sample is discarded.
- Record the exact start time and date on the collection container.
- Collection Period:
 - For the next 24 hours, the subject must collect all urine voided into the collection container.
 - The collection container should be kept cool, either in a refrigerator or a cooler with ice packs, throughout the entire collection period.
- End of Collection:
 - Exactly 24 hours after the start time, the subject should empty their bladder one last time and add this final urine to the collection container.
 - Record the exact end time and date.
- Sample Processing (to be performed by laboratory personnel):
 - Measure and record the total volume of the 24-hour urine collection.
 - Thoroughly mix the entire contents of the collection container by inverting it several times.
 - Immediately transfer aliquots (e.g., 5 mL) of the mixed urine into labeled cryovials.
 - Store the aliquots at -80°C until analysis.

Protocol 2: Urinary LTE₄ Analysis by LC-MS/MS

Objective: To quantify the concentration of LTE₄ in urine samples using Liquid Chromatography-Tandem Mass Spectrometry.

Materials and Reagents:

- LC-MS/MS system (e.g., triple quadrupole mass spectrometer).

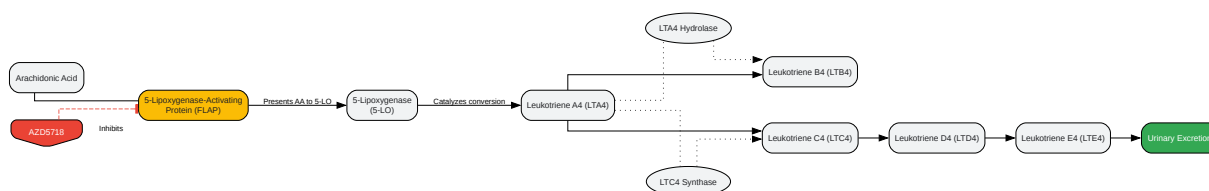
- C18 analytical column.
- Solid-phase extraction (SPE) cartridges.
- LTE4 analytical standard.
- Deuterated LTE4 internal standard (LTE4-d5).
- Methanol, acetonitrile, water (LC-MS grade).
- Formic acid.
- Vortex mixer, centrifuge.

Procedure:

- Sample Preparation:
 - Thaw frozen urine samples on ice.
 - Vortex each sample to ensure homogeneity.
 - Spike a known amount of the internal standard (LTE4-d5) into a defined volume of each urine sample, calibrator, and quality control sample.
- Solid-Phase Extraction (SPE):
 - Condition the SPE cartridges according to the manufacturer's instructions.
 - Load the spiked urine samples onto the cartridges.
 - Wash the cartridges to remove interfering substances.
 - Elute the LTE4 and internal standard from the cartridges using an appropriate solvent (e.g., methanol).
 - Evaporate the eluate to dryness under a stream of nitrogen.
 - Reconstitute the dried extract in a suitable mobile phase for injection.

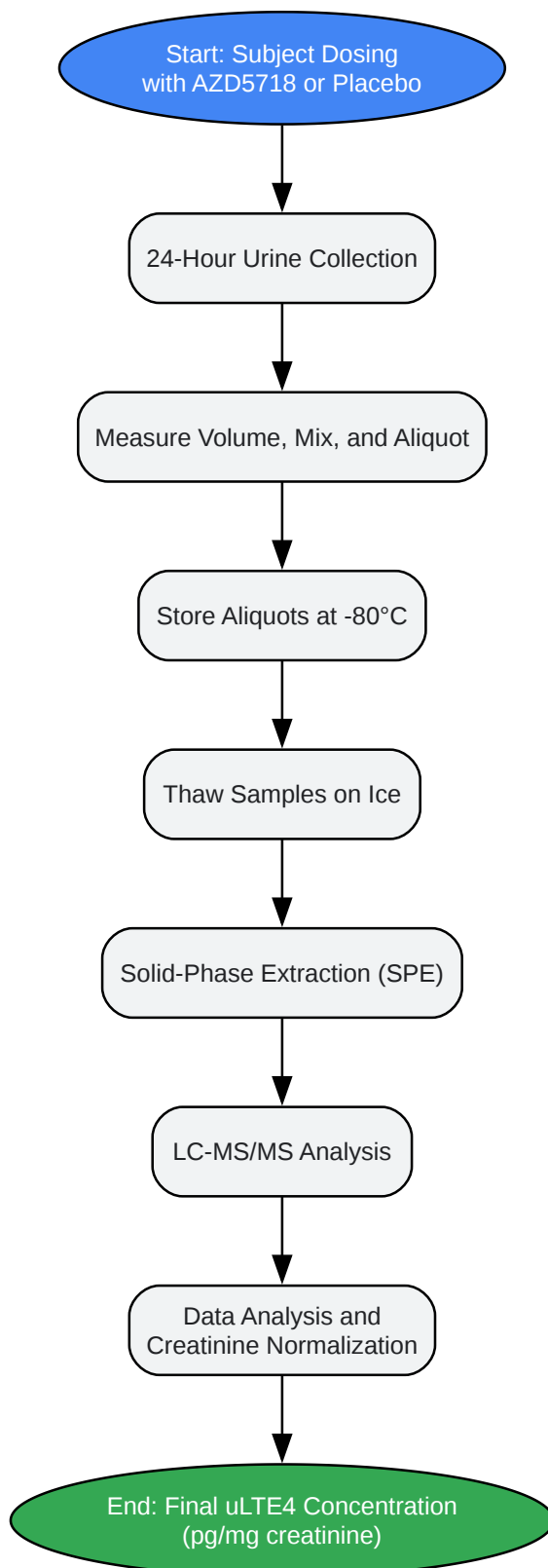
- LC-MS/MS Analysis:
 - Inject the reconstituted sample into the LC-MS/MS system.
 - Separate LTE4 from other components using a gradient elution on the C18 column.
 - Detect and quantify LTE4 and the internal standard using multiple reaction monitoring (MRM) mode. Monitor specific precursor-to-product ion transitions for both analytes.
- Data Analysis:
 - Generate a standard curve by plotting the peak area ratio of LTE4 to the internal standard against the concentration of the calibrators.
 - Calculate the concentration of LTE4 in the unknown samples by interpolating their peak area ratios from the standard curve.
 - Normalize the LTE4 concentration to the urinary creatinine concentration (measured separately) and express the final result in pg/mg creatinine.

Visualizations



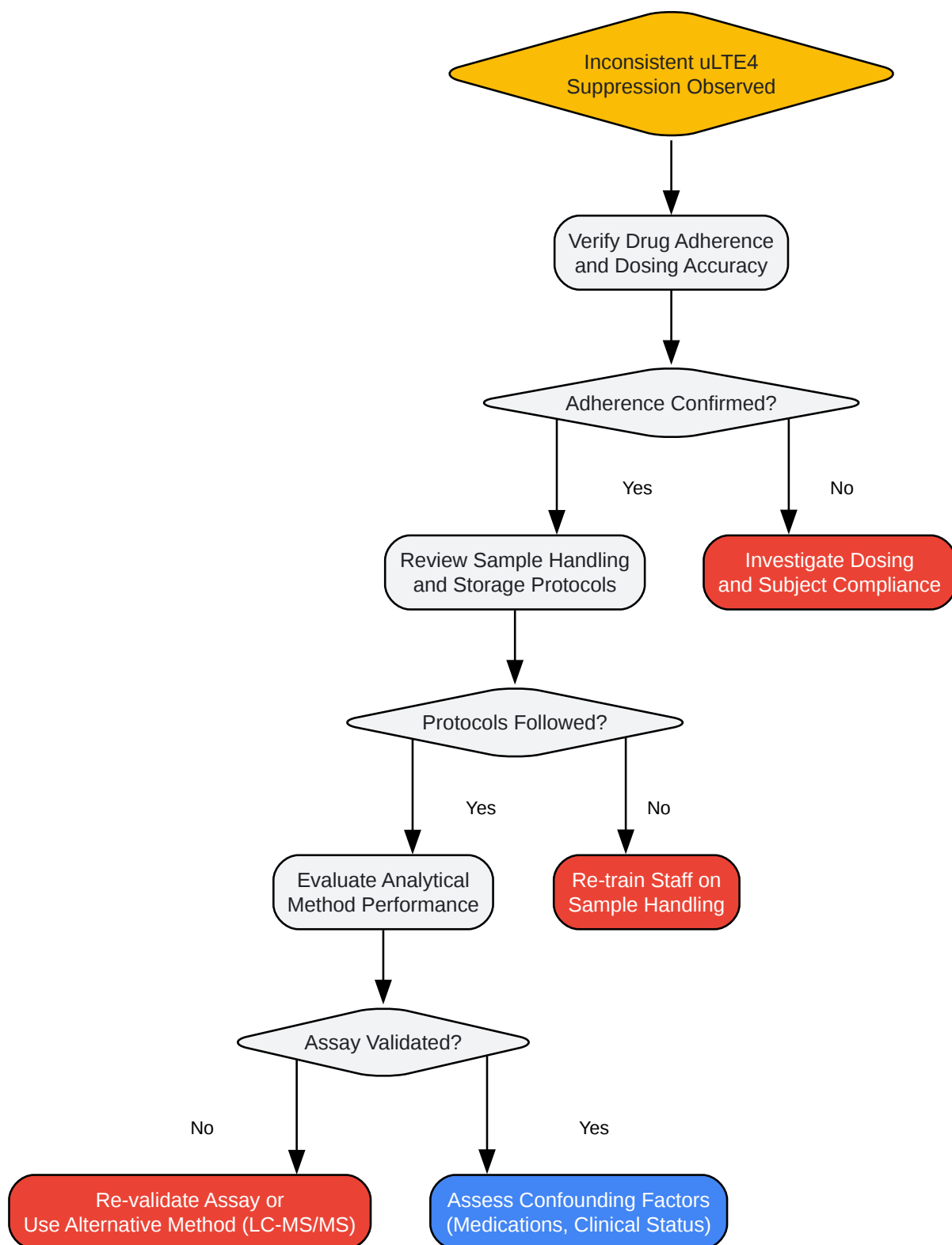
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Caption: Leukotriene biosynthesis pathway and the mechanism of action of **AZD5718**.



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Caption: Experimental workflow for uLTE4 measurement in a clinical study with **AZD5718**.



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Caption: Troubleshooting decision tree for inconsistent uLTE4 suppression with **AZD5718**.

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